Reactivity and stability of 4-Chloro-2-methoxypyridine

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Compound of Interest

Compound Name:	*4-Chloro-2-methoxypyridine*
CAS No.:	*72141-44-7*
Cat. No.:	*B053492*

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An In-Depth Technical Guide to the Reactivity and Stability of **4-Chloro-2-methoxypyridine**

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

4-Chloro-2-methoxypyridine is a pivotal heterocyclic building block in modern organic synthesis, particularly valued in the fields of medicinal chemistry and agrochemicals. Its utility stems from a well-defined reactivity profile, dominated by the electrophilic nature of the C4 position. This guide provides a comprehensive analysis of the molecule's electronic structure, its propensity for nucleophilic aromatic substitution and palladium-catalyzed cross-coupling reactions, and its stability under various conditions. By elucidating the causality behind its reactivity, this document serves as a practical resource for scientists seeking to leverage this versatile intermediate in complex molecule synthesis.

Introduction: A Versatile Heterocyclic Intermediate

4-Chloro-2-methoxypyridine, with the chemical formula C_6H_6ClNO, is a substituted pyridine derivative that has emerged as a crucial intermediate in the synthesis of high-value

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compounds, including active pharmaceutical ingredients (APIs) and crop protection agents.[1][2] Its structure features a pyridine core, an electron-donating methoxy group at the 2-position, and a halogen leaving group at the 4-position. This specific arrangement of substituents creates a unique electronic environment that dictates its chemical behavior, making it a predictable and reliable synthon for constructing complex molecular architectures.

Physicochemical Properties & Safety Data

A thorough understanding of the compound's physical properties and safety profile is essential for its effective and safe utilization in a laboratory or industrial setting.

Physical and Chemical Data

The key properties of **4-Chloro-2-methoxypyridine** are summarized below. It is typically a colorless to light yellow solid or liquid with a low melting point.[1][3]

Property	Value	Source(s)
CAS Number	72141-44-7	[1][4]
Molecular Formula	C_6H_6ClNO	[3][4][5]
Molecular Weight	143.57 g/mol	[3][4][5]
Appearance	Colorless to Yellow Solid or Liquid	[1]
Melting Point	26°C	[3]
Boiling Point	175-177°C at 760 mmHg	[1][3]
Density	~1.2 g/cm³	[3]
Solubility	Slightly soluble in water; Soluble in ethanol, ether, chloroform, DMSO, and ethyl acetate.	[1][6]
Storage	Store under inert gas (Nitrogen or Argon) at 2-8°C.[6][7]	

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Hazard Identification and Safe Handling

4-Chloro-2-methoxypyridine is classified as a hazardous substance and requires careful handling.[5]

- GHS Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[5]
- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection (tightly fitting safety goggles).[1][8][9]
- Handling: Use only in a well-ventilated area. Avoid breathing dust, fumes, or vapors. Wash hands and any exposed skin thoroughly after handling.[9][10]
- First Aid: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[1][8] If on skin, wash with plenty of soap and water.[8][9] If inhaled, move the person to fresh air.[9]

Core Reactivity Analysis: An Electron-Deficient Heterocycle

The reactivity of the pyridine ring is fundamentally governed by the electronegative nitrogen atom, which reduces electron density at the ortho (2,6) and para (4) positions. This intrinsic electron deficiency makes the pyridine ring susceptible to nucleophilic attack, a reactivity pattern opposite to that of benzene. In **4-Chloro-2-methoxypyridine**, this effect is modulated by the substituents.

- 2-Methoxy Group: Acts as an electron-donating group (EDG) through resonance, which slightly deactivates the ring towards nucleophilic attack compared to an unsubstituted pyridine.
- 4-Chloro Group: Acts as an electron-withdrawing group (EWG) through induction and serves as an excellent leaving group in substitution reactions.

The confluence of these electronic effects makes the C4 position the primary site of reactivity for nucleophilic displacement and cross-coupling reactions.

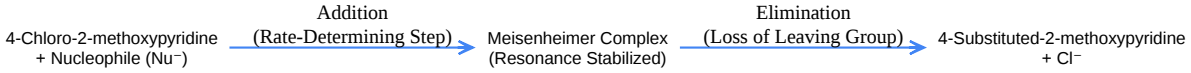
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Nucleophilic Aromatic Substitution (SNA_r)

The most characteristic reaction of **4-Chloro-2-methoxypyridine** is nucleophilic aromatic substitution (SNA_r). The reaction proceeds via an addition-elimination mechanism.

Causality of Reactivity: Nucleophilic attack is highly favored at the C4 (para) position. The initial attack by a nucleophile breaks the aromaticity of the ring, forming a high-energy anionic intermediate known as a Meisenheimer complex.[11][12] The stability of this intermediate is the key determinant of the reaction's feasibility.[11][12] When attack occurs at C4, the resulting negative charge can be delocalized onto the electronegative nitrogen atom through resonance.[11][12][13] This delocalization provides significant stabilization that is not possible if the attack occurs at the C3 position.[11][12] This makes the C4 position significantly more electrophilic and prone to substitution.

Reaction Workflow: Nucleophilic Aromatic Substitution (SNA_r)



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Caption: Workflow for Nucleophilic Aromatic Substitution (SNA_r).

Experimental Protocol: General Procedure for Amination via SNA_r

- Reaction Setup: To a solution of **4-Chloro-2-methoxypyridine** (1.0 eq.) in a suitable polar aprotic solvent (e.g., DMSO, NMP, or DMF) in a sealed reaction vessel, add the desired amine nucleophile (1.1-1.5 eq.) and a non-nucleophilic base such as diisopropylethylamine (DIPEA) or potassium carbonate (K_2CO_3) (2.0-3.0 eq.).
- Heating: Heat the reaction mixture to 80-140°C. Monitor the reaction progress by TLC or LC-MS.
- Workup: Upon completion, cool the reaction mixture to room temperature and dilute with water.

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- Extraction: Extract the aqueous layer with an organic solvent such as ethyl acetate or dichloromethane (3x).

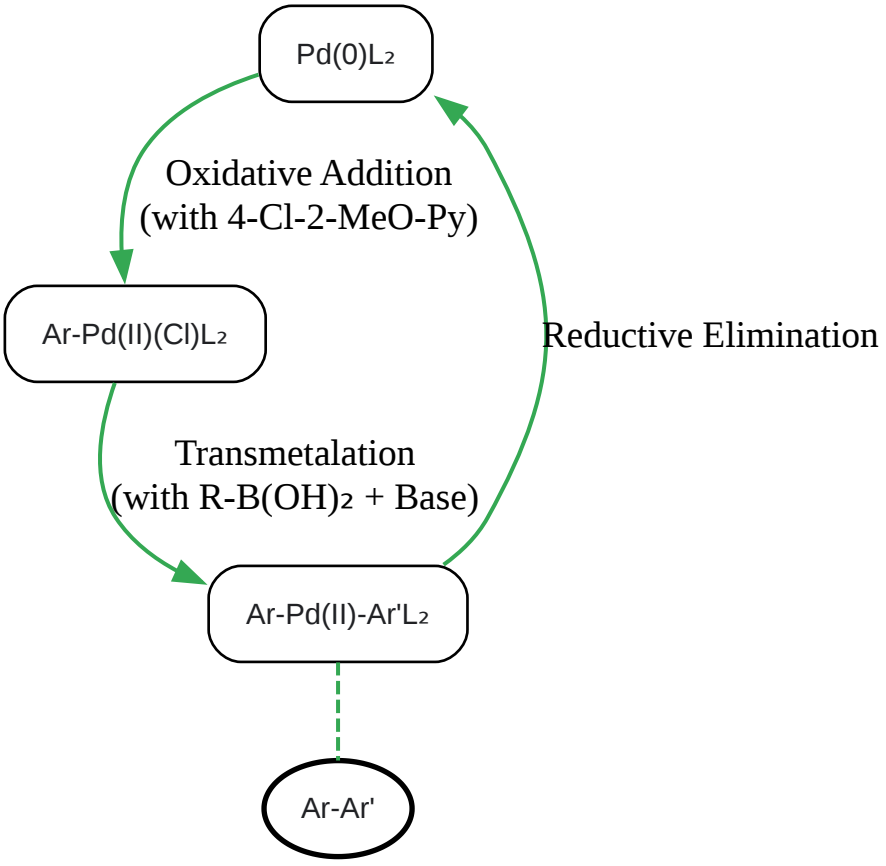
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. The crude product can be purified by flash column chromatography on silica gel.

Palladium-Catalyzed Cross-Coupling Reactions

4-Chloro-2-methoxypyridine is an excellent substrate for palladium-catalyzed cross-coupling reactions, which enable the formation of C-C and C-N bonds, further expanding its synthetic utility.

The Suzuki-Miyaura coupling is a robust method for forming biaryl structures by reacting an organoboron species with a halide.[14][15]

Catalytic Cycle: Suzuki-Miyaura Coupling



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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

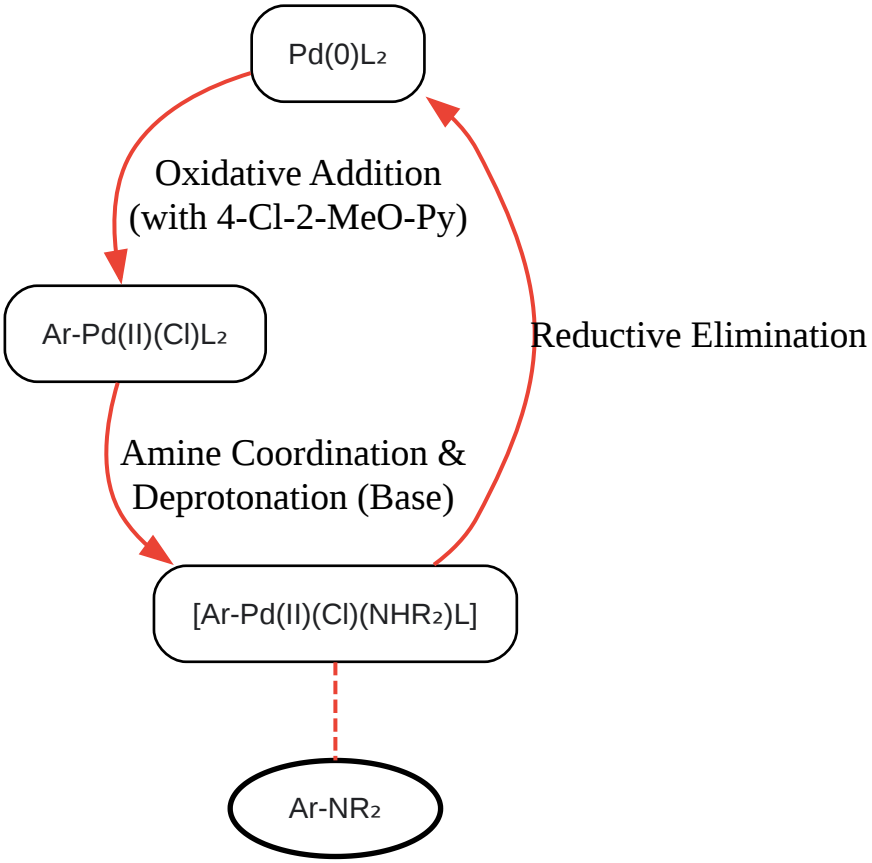
Experimental Protocol: General Procedure for Suzuki-Miyaura Coupling

- Reaction Setup: In an oven-dried flask under an inert atmosphere (N_2 or Ar), combine **4-Chloro-2-methoxypyridine** (1.0 eq.), the desired boronic acid or ester (1.1-1.5 eq.), a palladium catalyst (e.g., $Pd(PPh_3)_4$, 2-5 mol%), and a base (e.g., K_2CO_3, Cs_2CO_3, 2-3 eq.).
- Solvent Addition: Add a degassed solvent system, typically a mixture of an organic solvent (e.g., Toluene, Dioxane, or DME) and water.
- Heating: Heat the mixture to reflux (80-110°C) until the starting material is consumed (monitor by TLC or LC-MS).
- Workup: Cool the reaction to room temperature. Dilute with water and extract with an organic solvent (e.g., ethyl acetate).
- Purification: Wash the combined organic extracts with brine, dry over anhydrous Na_2SO_4, filter, and concentrate. Purify the residue by column chromatography.

The Buchwald-Hartwig amination is a palladium-catalyzed reaction for synthesizing aryl amines from aryl halides.[16] It offers a powerful alternative to classical SNA_r methods, often proceeding under milder conditions and with a broader substrate scope.[16]

Catalytic Cycle: Buchwald-Hartwig Amination

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Caption: Catalytic cycle of the Buchwald-Hartwig amination.

Experimental Protocol: General Procedure for Buchwald-Hartwig Amination

- Reaction Setup: To an oven-dried Schlenk flask, add a palladium precatalyst (e.g., $Pd_2(dba)_3$, 1-2 mol%), a suitable phosphine ligand (e.g., BINAP, Xantphos, 2-4 mol%), and a strong, non-nucleophilic base (e.g., NaOt-Bu, Cs_2CO_3, 1.4-2.0 eq.).[17][18]
- Reagent Addition: Evacuate and backfill the flask with an inert gas. Add **4-Chloro-2-methoxypyridine** (1.0 eq.), the amine (1.0-1.2 eq.), and an anhydrous, degassed solvent (e.g., toluene or dioxane).
- Heating: Stir the mixture at elevated temperature (typically 80-110°C) for 2-24 hours until completion.

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- Workup: Cool the reaction mixture, filter through a pad of celite to remove palladium residues, and rinse with an organic solvent.

- Purification: Concentrate the filtrate and purify the crude product by flash column chromatography.

Stability Profile

The stability of **4-Chloro-2-methoxypyridine** is a critical consideration for storage, handling, and reaction design.

- Thermal Stability: The compound exhibits good thermal stability, with a relatively high boiling point, making it suitable for reactions requiring elevated temperatures.[2] However, prolonged exposure to very high temperatures can lead to decomposition.

- pH-Dependent Stability (Hydrolysis): Like many chloropyridines, it is susceptible to hydrolysis, particularly under forcing acidic or basic conditions, to yield 4-hydroxy-2-methoxypyridine. The rate of hydrolysis is influenced by the electronic nature of the pyridine ring. The zwitterionic character of 4-substituted pyridones has been shown to enhance hydrolysis rates compared to 2-substituted analogues, suggesting the C4 position is inherently activated toward nucleophilic attack by water or hydroxide.[19] While generally stable under neutral conditions, prolonged storage in the presence of moisture should be avoided.

- Storage and Handling: To maintain its integrity, **4-Chloro-2-methoxypyridine** should be stored in a tightly sealed container in a cool, dry, well-ventilated place, preferably under an inert atmosphere to prevent moisture ingress.[6][10]

Conclusion

4-Chloro-2-methoxypyridine is a synthetically valuable building block defined by the pronounced electrophilicity of its C4 position. This reactivity is a direct consequence of the electron-withdrawing nature of the pyridine nitrogen, which stabilizes the key anionic intermediate in nucleophilic aromatic substitution reactions. This inherent reactivity, coupled with its suitability as a substrate in modern palladium-catalyzed cross-coupling reactions like the Suzuki-Miyaura coupling and Buchwald-Hartwig amination, provides chemists with a reliable and versatile tool for the synthesis of complex nitrogen-containing molecules. A firm

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grasp of its reactivity, stability, and handling requirements enables its strategic and safe application in drug discovery and development.

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